

Technical Support Center: C87 p300/CBP Inhibitor

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Compound of Interest

Compound Name: C 87

Cat. No.: B15582794

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Welcome to the technical support center for the C87 p300/CBP inhibitor. This resource is designed to assist researchers, scientists, and drug development professionals in effectively utilizing C87 and troubleshooting potential off-target effects during experimentation. This guide provides frequently asked questions (FAQs), detailed troubleshooting protocols, and data interpretation strategies to ensure the generation of reliable and reproducible results.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for the C87 inhibitor?

A1: C87 is a potent and selective small molecule inhibitor of the histone acetyltransferases (HATs) p300 and its close homolog CREB-binding protein (CBP).[1][2] These enzymes play a crucial role in regulating gene expression by acetylating histones and other proteins, leading to a more open chromatin structure and transcriptional activation.[2] By inhibiting the HAT activity of p300/CBP, C87 is designed to suppress the expression of key oncogenes and other disease-promoting factors.[2]

Q2: I'm observing a cellular phenotype that is inconsistent with p300/CBP inhibition. Could this be due to off-target effects?

A2: Yes, unexpected cellular phenotypes can be indicative of off-target activities. While C87 is designed for high selectivity, like many small molecule inhibitors, it may interact with other proteins, particularly at higher concentrations.[3] To investigate this, it is crucial to perform dose-response experiments and utilize multiple validation methods to confirm that the observed phenotype is a direct result of on-target p300/CBP inhibition.[4]

Q3: How can I confirm that C87 is engaging with p300/CBP inside my cells?

A3: Direct measurement of target engagement within a cellular context is essential. Techniques like the Cellular Thermal Shift Assay (CETSA) or NanoBRET™ Target Engagement Assays are highly recommended.[5][6] CETSA assesses the thermal stabilization of p300/CBP upon C87 binding, while NanoBRET™ provides a quantitative measure of compound affinity and occupancy in live cells.[5][6]

Q4: What are the best practices for minimizing off-target effects in my experiments?

A4: To minimize off-target effects, it is recommended to:

- Use the lowest effective concentration: Determine the IC50 value for your specific assay and use concentrations at or near this value.
- Include appropriate controls: Always use a vehicle control (e.g., DMSO) and, if possible, a structurally related inactive analog of C87.[7]
- Validate findings with orthogonal approaches: Confirm key results using a secondary method, such as RNAi-mediated knockdown of p300 and CBP, to ensure the phenotype is target-specific.[8]
- Perform selectivity profiling: If off-target effects are suspected, consider a broad kinase or protein panel screening to identify potential unintended targets.[3]

Troubleshooting Guide

This guide addresses common issues encountered during experiments with the C87 inhibitor.

Issue	Possible Cause	Recommended Solution
High Cell Toxicity at Expected Efficacious Doses	1. Off-target cytotoxic effects. 2. Solvent (e.g., DMSO) toxicity. 3. Cell line hypersensitivity.	1. Perform a dose-response curve to determine the cytotoxic threshold. [4] 2. Ensure the final solvent concentration is below 0.5%. [4] 3. Test the inhibitor in a different cell line to see if the effect is cell-type specific.
Inconsistent Results Between Experiments	1. Inconsistent cell culture conditions (passage number, confluency). 2. Compound degradation. 3. Pipetting errors.	1. Standardize cell culture protocols. [9] 2. Prepare fresh stock solutions of C87 and store them properly. [10] 3. Use calibrated pipettes and be meticulous with dilutions. [10]
Lack of Expected Phenotype	1. C87 concentration is too low. 2. Insufficient incubation time. 3. The p300/CBP pathway is not critical for the observed phenotype in your model.	1. Perform a dose-response experiment to find the optimal concentration. 2. Conduct a time-course experiment to determine the optimal incubation period. [11] 3. Confirm the role of p300/CBP in your system using a positive control or by genetic knockdown.
Discrepancy Between Biochemical and Cellular Assay Results	1. Poor cell permeability of C87. 2. Active efflux of the compound from cells. 3. Intracellular metabolism of C87.	1. Evaluate compound permeability using specific assays. 2. Use efflux pump inhibitors to see if cellular potency increases. 3. Investigate the metabolic stability of C87 in your cell line.

Experimental Protocols

Protocol 1: Cellular Thermal Shift Assay (CETSA) for Target Engagement

This protocol is a powerful method to verify the direct binding of C87 to p300/CBP in a cellular environment.^[5]^[12] The principle is based on the ligand-induced stabilization of the target protein against thermal denaturation.^[5]

Materials:

- Cells of interest
- C87 inhibitor and vehicle control (DMSO)
- Phosphate-Buffered Saline (PBS)
- Lysis buffer with protease and phosphatase inhibitors
- Equipment for heating (e.g., PCR cycler), protein quantification (e.g., BCA assay), and protein detection (e.g., Western blot apparatus)

Procedure:

- **Cell Treatment:** Treat cultured cells with the desired concentration of C87 or vehicle control for a specified time.
- **Heating:** Aliquot the treated cell suspensions into PCR tubes and heat them to a range of temperatures (e.g., 40-70°C) for 3 minutes, followed by cooling at 4°C for 3 minutes. Include an unheated control.
- **Cell Lysis:** Lyse the cells by freeze-thaw cycles or by adding lysis buffer.
- **Separation of Soluble Fraction:** Centrifuge the lysates at high speed to pellet the aggregated, denatured proteins.
- **Protein Analysis:** Collect the supernatant containing the soluble proteins and quantify the protein concentration.

- Western Blotting: Analyze the soluble fractions by SDS-PAGE and Western blotting using an antibody specific for p300 or CBP.
- Data Analysis: Quantify the band intensities and plot the percentage of soluble p300/CBP against the temperature. A shift in the melting curve to a higher temperature in the C87-treated samples indicates target engagement.

Protocol 2: Kinase Profiling for Off-Target Identification

This protocol outlines a general procedure for screening C87 against a panel of kinases to identify potential off-target interactions.[\[13\]](#)[\[14\]](#)

Materials:

- C87 inhibitor
- A panel of purified, active kinases
- Appropriate kinase substrates and ATP
- Assay buffer
- Detection reagents (e.g., radiometric, fluorescence, or luminescence-based)

Procedure:

- Assay Preparation: Prepare a multi-well plate with the kinase panel, assay buffer, and substrate.
- Compound Addition: Add C87 at a fixed concentration (e.g., 1 μ M) to the wells. Include a positive control inhibitor and a vehicle control.
- Reaction Initiation: Start the kinase reaction by adding ATP.
- Incubation: Incubate the plate at the optimal temperature for the kinases for a defined period.
- Detection: Stop the reaction and measure the kinase activity using a suitable detection method (e.g., quantifying substrate phosphorylation).

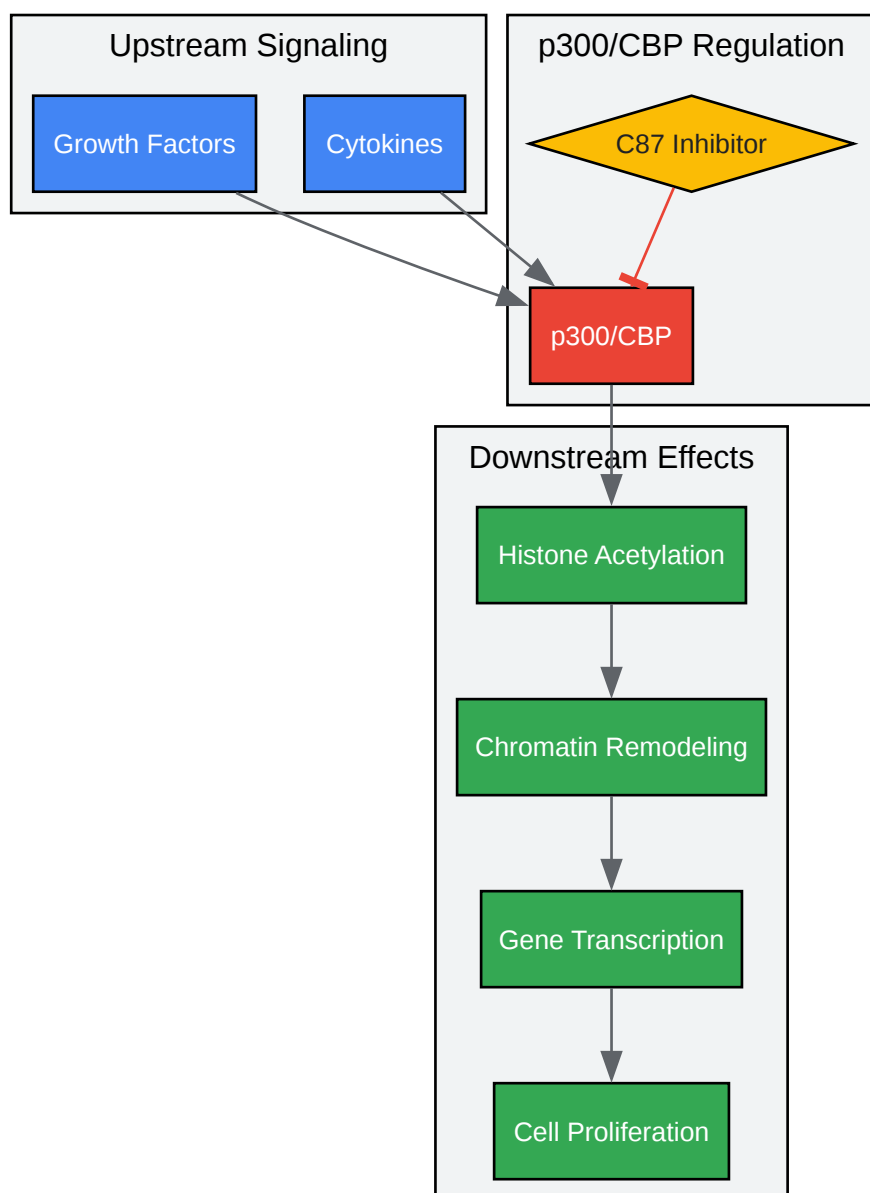
- **Data Analysis:** Calculate the percentage of inhibition for each kinase by comparing the activity in the presence of C87 to the vehicle control.

Table 1: Example Kinase Profiling Data for C87

Kinase Target	C87 (1 μ M) % Inhibition
p300 (On-target)	95%
CBP (On-target)	92%
Off-Target Kinase A	5%
Off-Target Kinase B	8%
Off-Target Kinase C	65%
Off-Target Kinase D	12%

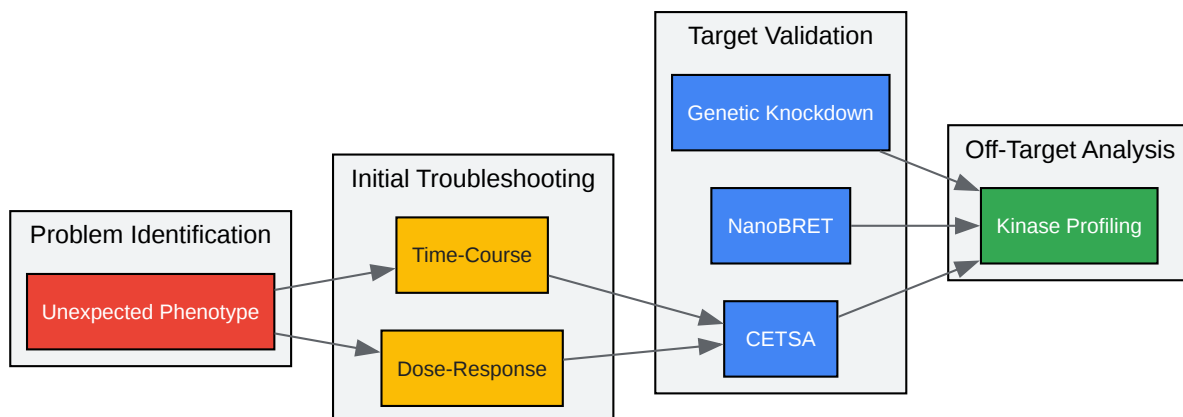
Interpretation: The data suggests that at 1 μ M, C87 is highly selective for its intended targets, p300 and CBP. However, it shows moderate inhibitory activity against Off-Target Kinase C, which may warrant further investigation if this kinase is active in the experimental system.

Visualizations



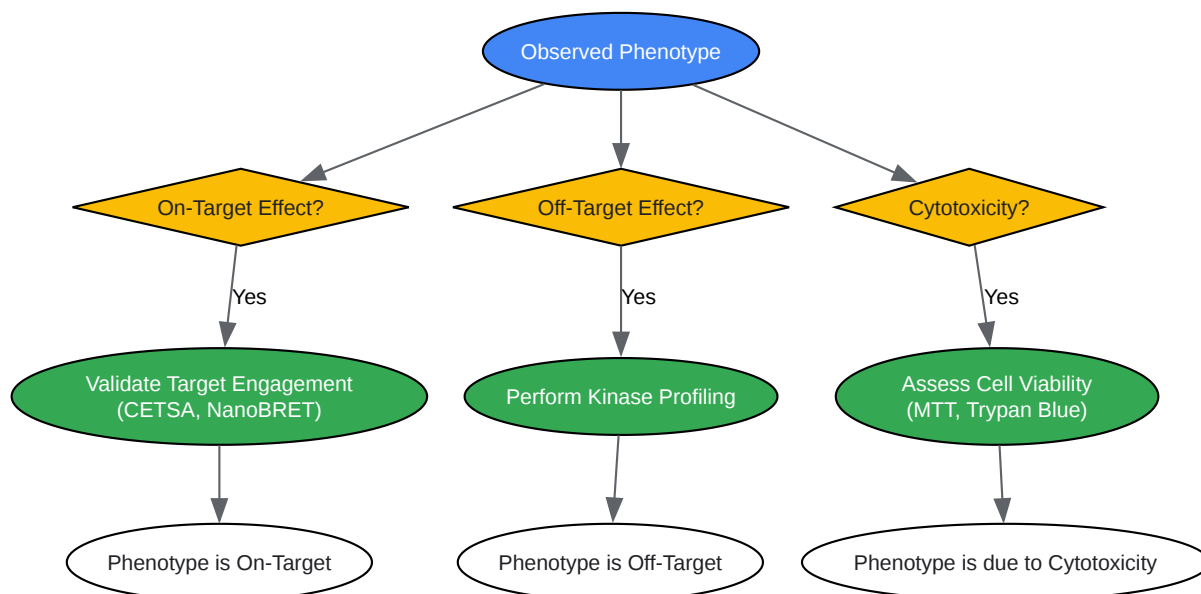
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Caption: C87 inhibits the histone acetyltransferase activity of p300/CBP.



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Caption: Workflow for troubleshooting off-target effects of C87.



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Caption: Decision tree for investigating the origin of an observed phenotype.

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